

Getting Started with the Dionex AS19 Column: A Technical Guide

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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This in-depth guide provides researchers, scientists, and drug development professionals with the core technical information required to effectively utilize the Thermo Scientific™ Dionex™ IonPac™ **AS19** Anion-Exchange Column. This high-capacity, hydroxide-selective column is primarily designed for the analysis of oxyhalides and common inorganic anions in various sample matrices, including drinking water, groundwater, and wastewater.[1][2][3] It is particularly well-suited for the determination of trace levels of bromate, a toxic disinfection byproduct, meeting the performance requirements of U.S. EPA Methods 300.0 and 300.1.[1][2][4]

Core Specifications

The Dionex IonPac **AS19** column is available in various formats to accommodate different analytical needs, from standard bore to capillary, with the latter offering reduced eluent consumption and lower operating costs.[1][2][4] The column's stationary phase consists of a novel hyperbranched anion-exchange condensation polymer electrostatically attached to the surface of a wide-pore polymeric substrate.[2]

Specification	Dionex IonPac AS19 (4 mm)	Dionex IonPac AS19 (2 mm)	Dionex IonPac AS19 (0.4 mm)
Part Number (P/N)	062885[5]	062886[5]	072064[5]
Guard Column (P/N)	AG19 (4 x 50 mm), 062887[5]	AG19 (2 x 50 mm), 062888[5]	AG19 (0.4 x 50 mm), 072065[5]
Length	250 mm[6]	250 mm[5]	250 mm[5]
Internal Diameter	4 mm[3][6]	2 mm	0.4 mm
Capacity	240 µeq per column[2] [3][7]	60 µeq per column[8]	2.4 µeq per column[8]
Maximum Pressure	4000 psi (276 bar)[2] [3]	4000 psi (276 bar)	5000 psi (345 bar)[2]
pH Stability	0 - 14[3]	0 - 14	0 - 14
Organic Solvent Compatibility	Fully compatible[2][3] [4]	Fully compatible	Fully compatible

A newer version, the Dionex IonPac **AS19**-4µm, offers higher peak efficiency and resolution due to smaller resin particles but requires a high-pressure ion chromatography (HPIC) system capable of operating up to 5000 psi.[9]

System Requirements and Operational Parameters

For optimal performance, the Dionex **AS19** column should be integrated into a properly configured ion chromatography system. The use of a Reagent-Free™ Ion Chromatography (RFIC™) system with an eluent generator (EG) is highly recommended to automatically produce high-purity potassium hydroxide eluents, which minimizes baseline shifts and enhances sensitivity.[1][2]

Parameter	Recommendation
System	Dionex ICS-2100, ICS-5000, or older Dionex IC systems with an EG.[2] For AS19-4μm, a high-pressure IC system is required.[9]
Suppressor	Anion Self-Regenerating Suppressor (ASRS 300) or Anion Capillary Electrolytic Suppressor (ACES 300).[2] The Dionex AERS 500 is also recommended for improved peak efficiency.[10]
Anion Trap Column	A CR-ATC should be installed when using an EG to remove carbonate from the source water. [2] For manually prepared eluents, an ATC-3 should be placed between the pump and injection valve.[1][2]
Operating Temperature	30 °C is optimal for reproducible retention times. [1][2][3]
Flow Rates	4 mm column: 1.0 mL/min; 2 mm column: 0.25 mL/min; 0.4 mm column: 0.010 mL/min.[9]

Experimental Protocols

Below are detailed methodologies for common applications using the Dionex **AS19** column.

Protocol 1: Analysis of Inorganic Anions and Oxyhalides in Drinking Water

This method is suitable for the determination of common inorganic anions and oxyhalides such as fluoride, chlorite, bromate, chloride, nitrite, chlorate, bromide, nitrate, sulfate, and phosphate.[1][2]

1. System Preparation:

- Equilibrate the system with the initial eluent concentration until a stable baseline is achieved.
- Ensure the column temperature is maintained at 30 °C.

2. Eluent Preparation:

- Utilize an RFIC system with an Eluent Generator Cartridge (e.g., EGC 500 KOH) to generate a potassium hydroxide (KOH) gradient.[\[1\]](#)
- Alternatively, manually prepare eluents from a 50% sodium hydroxide solution, ensuring high purity.[\[5\]](#)

3. Sample Preparation:

- Filter aqueous samples through a 0.45 µm filter prior to injection.
- For most drinking water samples, no preconcentration is necessary.[\[1\]](#)[\[2\]](#)[\[4\]](#)

4. Chromatographic Conditions:

- Column: Dionex IonPac AG19 guard column and **AS19** analytical column (4 x 250 mm).
- Eluent: Potassium hydroxide (KOH) gradient. A typical gradient might be 10 mM KOH for the first 10 minutes, followed by a linear ramp to 45 mM KOH over the next 15 minutes.[\[1\]](#)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 - 250 µL, depending on analyte concentrations. A large-loop injection can be used for trace analysis.[\[1\]](#)
- Detection: Suppressed conductivity with an ASRS 300 or AERS 500 suppressor.

Protocol 2: Trace Bromate Analysis in Drinking Water

This protocol is optimized for the quantification of low-µg/L concentrations of bromate in the presence of high concentrations of other anions like chloride and sulfate.[\[1\]](#)[\[4\]](#)

1. System Preparation:

- As described in Protocol 1. A large sample loop (e.g., 250 µL) should be installed for trace analysis.

2. Eluent Preparation:

- As described in Protocol 1. A carbonate-free hydroxide eluent is crucial for achieving low detection limits.[\[1\]](#)

3. Sample Preparation:

- As described in Protocol 1.

4. Chromatographic Conditions:

- Column: Dionex IonPac AG19 guard column and **AS19** analytical column (4 x 250 mm).
- Eluent: A potassium hydroxide gradient specifically designed to resolve bromate from other early-eluting anions.
- Flow Rate: 1.0 mL/min.
- Injection Volume: A large-loop injection is typically employed. For capillary systems, a 10 µL injection can be equivalent to a 1 mL injection on a standard bore system.[\[11\]](#)
- Detection: Suppressed conductivity.

Data Presentation

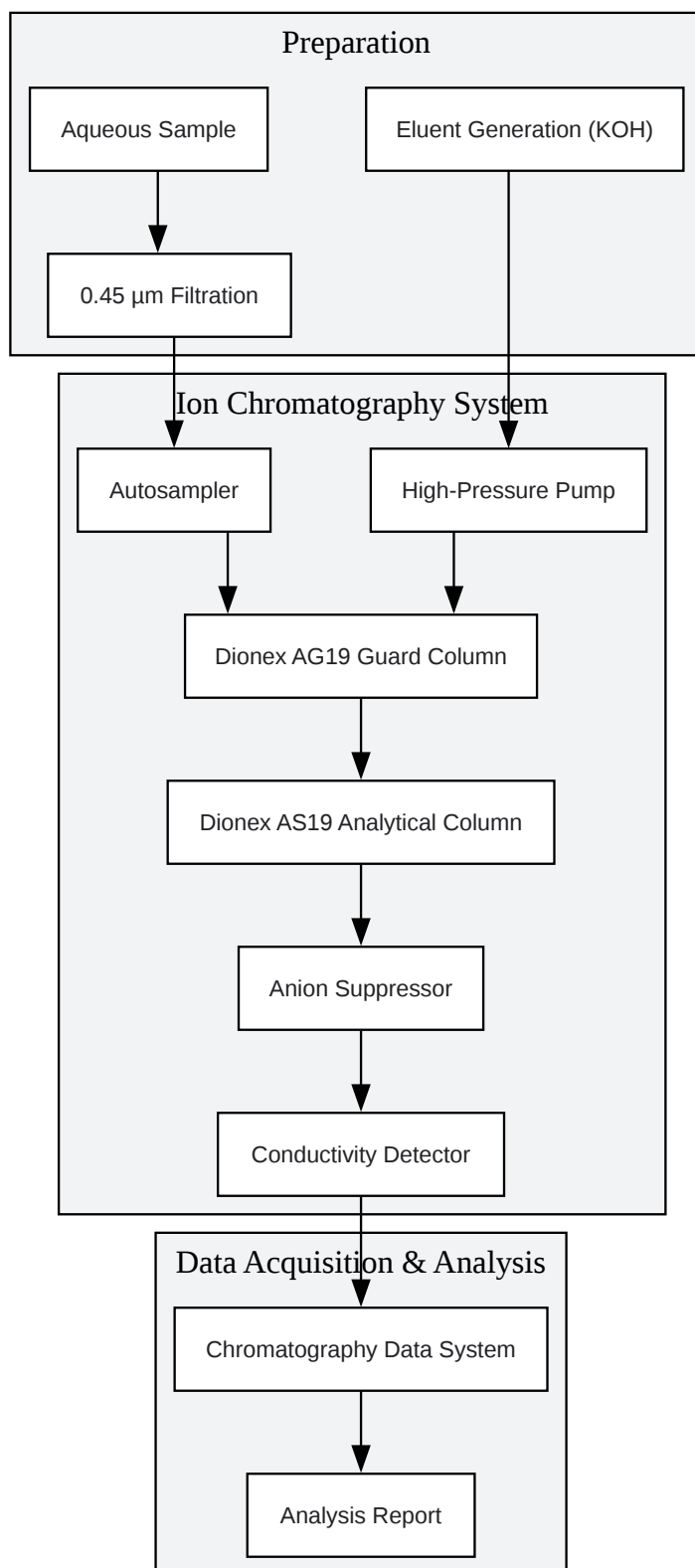
The following table summarizes typical retention times for a standard mix of anions under specific conditions. Actual retention times may vary depending on the exact experimental setup.

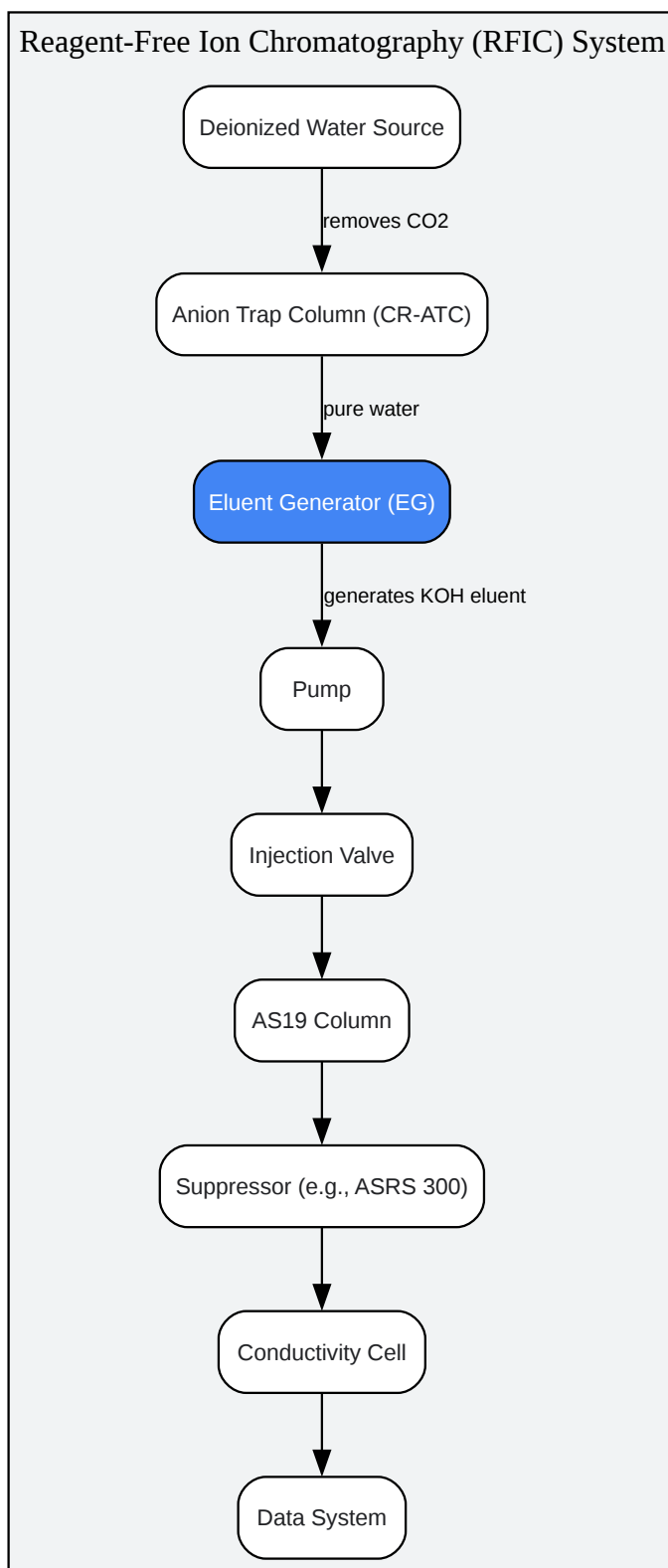
Analyte	Concentration (mg/L)	Retention Time (min) - Example
Fluoride	1.0	~4.5
Chlorite	0.005	~5.8
Bromate	0.005	~6.5
Chloride	50.0	~7.8
Nitrite	0.005	~8.5
Chlorate	0.005	~10.2
Bromide	0.005	~11.5
Nitrate	10.0	~12.8
Carbonate	25.0	~14.5
Sulfate	50.0	~18.0
Phosphate	0.2	~20.5

Data is illustrative and based on example chromatograms.[\[1\]](#)

Visualizations

Experimental Workflow for Anion Analysis





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